

# Application Note: Quantitative Analysis of Cymoxanil using Isotope Dilution Mass Spectrometry

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## Compound of Interest

Compound Name: Cymoxanil-d3

Cat. No.: B15556301

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## Introduction

Cymoxanil is a broad-spectrum fungicide widely used in agriculture to control diseases on crops such as grapes, potatoes, and tomatoes. Its mechanism of action involves the disruption of fungal cell wall synthesis. Due to its widespread use, sensitive and accurate methods for the quantitative analysis of cymoxanil residues in various matrices are crucial for food safety, environmental monitoring, and research. Isotope dilution mass spectrometry (ID-MS) is a highly accurate and precise analytical technique that minimizes matrix effects and provides reliable quantification. This application note provides a detailed protocol for the quantitative analysis of cymoxanil in vegetable matrices using a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction method followed by liquid chromatography-tandem mass spectrometry (LC-MS/MS) with an isotope-labeled internal standard.

## Principle

This method employs a stable isotope-labeled internal standard, **Cymoxanil-d3**, which is chemically identical to the analyte but has a different mass. The internal standard is added to the sample at the beginning of the extraction process. Any loss of analyte during sample preparation and analysis will be mirrored by a proportional loss of the internal standard. The ratio of the analyte to the internal standard is measured by LC-MS/MS, allowing for accurate

quantification that is independent of sample recovery and matrix-induced signal suppression or enhancement.

## Quantitative Data Summary

The following tables summarize the expected quantitative performance of this method.

Table 1: LC-MS/MS Parameters for Cymoxanil and **Cymoxanil-d3**

Analyte	Precursor Ion (m/z)	Product Ion 1 (m/z) (Quantifier)	Product Ion 2 (m/z) (Qualifier)	Collision Energy (eV)
Cymoxanil	199.1	128.1	111.0	15
Cymoxanil-d3	202.1	131.1	114.0	15

Table 2: Method Validation Parameters

Parameter	Result
Linearity (R <sup>2</sup> )	> 0.995
Limit of Detection (LOD)	0.5 µg/kg
Limit of Quantification (LOQ)	1.5 µg/kg
Accuracy (Recovery %)	95 - 105%
Precision (RSD %)	< 10%

## Experimental Protocols

### Materials and Reagents

- Cymoxanil analytical standard (≥98% purity)
- Cymoxanil-d3** internal standard (≥98% purity, isotopic purity ≥99%)
- Acetonitrile (LC-MS grade)

- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Magnesium sulfate (anhydrous)
- Sodium chloride
- Trisodium citrate dihydrate
- Disodium hydrogen citrate sesquihydrate
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- QuEChERS extraction tubes (50 mL) and cleanup tubes (15 mL)

## Equipment

- High-performance liquid chromatograph coupled to a triple quadrupole mass spectrometer (LC-MS/MS)
- Analytical balance
- Centrifuge
- Vortex mixer
- Homogenizer
- Syringe filters (0.22 µm)

## Standard Solution Preparation

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve cymoxanil and **cymoxanil-d3** in acetonitrile to prepare individual stock solutions.

- **Working Standard Solutions:** Prepare a series of calibration standards by serially diluting the cymoxanil stock solution with acetonitrile. Fortify each calibration standard with a constant concentration of the **cymoxanil-d3** internal standard.

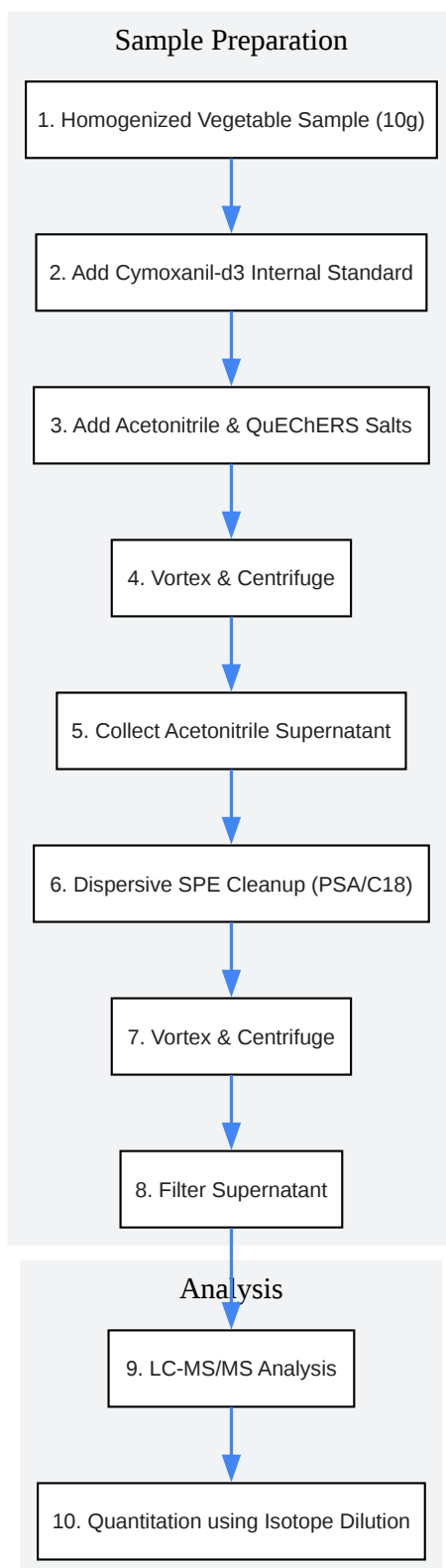
## Sample Preparation (QuEChERS Method)

- **Homogenization:** Homogenize a representative portion of the vegetable sample.
- **Extraction:**
  - Weigh 10 g of the homogenized sample into a 50 mL QuEChERS extraction tube.
  - Add 10 mL of acetonitrile.
  - Add a known amount of the **cymoxanil-d3** internal standard solution.
  - Add the QuEChERS extraction salts (magnesium sulfate, sodium chloride, trisodium citrate dihydrate, disodium hydrogen citrate sesquihydrate).
  - Cap the tube and vortex vigorously for 1 minute.
  - Centrifuge at 4000 rpm for 5 minutes.
- **Dispersive Solid-Phase Extraction (d-SPE) Cleanup:**
  - Transfer an aliquot of the acetonitrile supernatant to a 15 mL QuEChERS cleanup tube containing PSA, C18, and magnesium sulfate.
  - Vortex for 30 seconds.
  - Centrifuge at 4000 rpm for 5 minutes.
- **Final Extract:**
  - Take an aliquot of the cleaned-up supernatant and filter it through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

## LC-MS/MS Analysis

- LC Column: C18 column (e.g., 2.1 x 100 mm, 1.8  $\mu$ m)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: A suitable gradient to ensure separation of cymoxanil from matrix interferences.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5  $\mu$ L
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Acquisition Mode: Multiple Reaction Monitoring (MRM)

## Visualizations



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Caption: Experimental workflow for cymoxanil analysis.

Caption: Cymoxanil's proposed mode of action.

## Conclusion

The described isotope dilution LC-MS/MS method provides a robust and reliable approach for the quantitative analysis of cymoxanil in complex matrices. The use of a stable isotope-labeled internal standard ensures high accuracy and precision by compensating for matrix effects and variations in sample recovery. This method is suitable for routine monitoring, regulatory compliance, and research applications in the fields of food safety and environmental science.

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